

# In-Depth Technical Guide: 3-Bromo-5-(difluoromethoxy)thioanisole

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## Compound of Interest

Compound Name: 3-Bromo-5-(difluoromethoxy)thioanisole

Cat. No.: B1412533

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular properties of **3-Bromo-5-(difluoromethoxy)thioanisole**, a compound of interest in contemporary chemical research and pharmaceutical development.

## Molecular Structure and Properties

**3-Bromo-5-(difluoromethoxy)thioanisole** is an aromatic organic compound characterized by a benzene ring substituted with a bromine atom, a difluoromethoxy group, and a methylthio group. The precise arrangement of these functional groups on the aromatic core dictates its chemical reactivity and potential applications.

## Molecular Weight

The molecular weight of a compound is a fundamental physical property crucial for stoichiometric calculations in chemical reactions, preparation of solutions with specific molar concentrations, and analytical characterization. The molecular weight of **3-Bromo-5-(difluoromethoxy)thioanisole** has been determined based on its molecular formula.

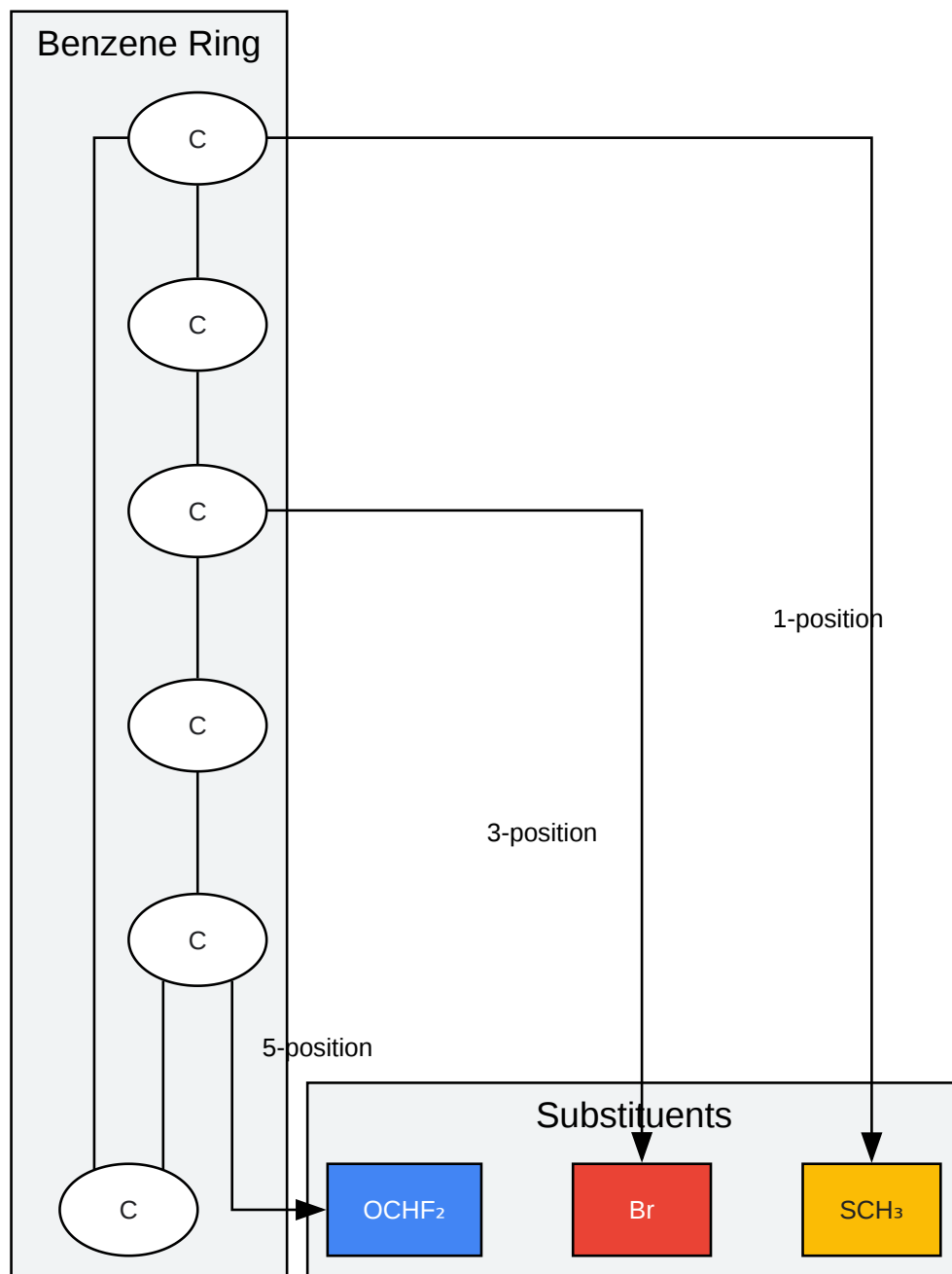
Property	Value
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrF <sub>2</sub> OS
Molecular Weight	285.10 g/mol

Note: The molecular weight is calculated from the sum of the atomic weights of its constituent atoms.

## Logical Relationship of the Molecular Structure

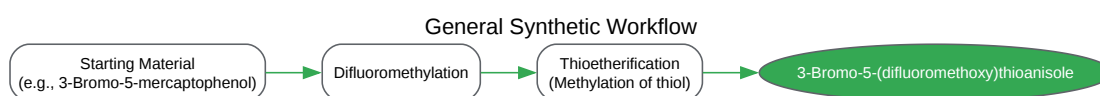
The following diagram illustrates the connectivity of the atoms within the **3-Bromo-5-(difluoromethoxy)thioanisole** molecule.

## Molecular Structure of 3-Bromo-5-(difluoromethoxy)thioanisole

[Click to download full resolution via product page](#)Caption: Connectivity of functional groups in **3-Bromo-5-(difluoromethoxy)thioanisole**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of halogenated and fluorinated thioanisole derivatives can be extensive. Researchers interested in the practical synthesis of this compound would typically adapt established methodologies for the formation of aryl thioethers and the introduction of difluoromethoxy groups. A generalized workflow is presented below.



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Caption: A simplified, conceptual workflow for the synthesis of the target compound.

This guide serves as a foundational resource for professionals engaged in chemical and pharmaceutical sciences. For specific experimental details, researchers are encouraged to consult peer-reviewed scientific literature and established chemical synthesis databases.

- To cite this document: BenchChem. [In-Depth Technical Guide: 3-Bromo-5-(difluoromethoxy)thioanisole]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1412533#3-bromo-5-difluoromethoxy-thioanisole-molecular-weight\]](https://www.benchchem.com/product/b1412533#3-bromo-5-difluoromethoxy-thioanisole-molecular-weight)

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